

In-Depth Technical Guide: 18:1 Dodecanyl PE (CAS: 474923-47-2)

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Compound of Interest

Compound Name: 18:1 Dodecanyl PE

Cat. No.: B1504350

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 1,2-dioleoyl-sn-glycero-3-phosphoethanolamine-N-(dodecanoyl), commonly referred to as **18:1 Dodecanyl PE**. This synthetic phospholipid is of significant interest in the fields of drug delivery, membrane biophysics, and cell signaling research. Its unique structure, featuring a dodecanoyl group attached to the headgroup of the phosphoethanolamine, imparts specific physicochemical properties that are advantageous for various advanced applications.

Core Physicochemical and Quantitative Data

18:1 Dodecanyl PE is a derivative of the naturally occurring phospholipid, 1,2-dioleoyl-sn-glycero-3-phosphoethanolamine (DOPE). The addition of a 12-carbon acyl chain to the headgroup modifies its properties, making it a valuable tool for researchers. A summary of its key quantitative data is presented in the table below.

Property	Value	Reference
CAS Number	474923-47-2	[1][2][3][4][5]
Molecular Weight	978.30 g/mol	[1][2][3][4]
Molecular Formula	C ₅₃ H ₉₇ NNaO ₁₁ P	[1][2][3][4]
Synonyms	1,2-dioleoyl-sn-glycero-3-phosphoethanolamine-N-(dodecanoyl) (sodium salt)	[1][4]
Purity	>99%	[4][5]
Physical Form	Powder	[1][2]
Storage Temperature	-20°C	[1][2][4][5]

Experimental Protocols

18:1 Dodecanyl PE is frequently utilized in the formulation of lipid-based nanoparticles for drug delivery and imaging applications. Below is a detailed experimental protocol for the preparation of carboxyl-functionalized solid lipid nanoparticles (sphNP-COOH) using this lipid.

Preparation of Carboxyl-Functionalized Solid Lipid Nanoparticles (sphNP-COOH)

This protocol describes the solvent injection method for creating solid lipid nanoparticles with surface carboxyl groups, which can be used for further functionalization.

Materials:

- Sphingomyelin (sph) solution (100 mg/mL in ethanol)
- Cholesterol (Cho) solution (10 mg/mL in ethanol)
- **18:1 Dodecanyl PE** solution (10 mg/mL in ethanol)
- Milli-Q water

- Magnetic stirrer and hot plate

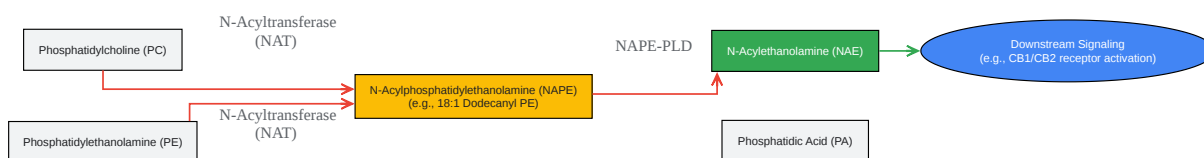
Procedure:

- Prepare the organic lipid mixture by combining 120 μL of the sphingomyelin solution, 100 μL of the cholesterol solution, and 20 μL of the **18:1 Dodecanyl PE** solution in a suitable container.
- Heat 2 mL of Milli-Q water to 50°C in a glass vial under constant magnetic stirring.
- Rapidly inject the organic lipid mixture into the heated Milli-Q water.
- Maintain the solution at 50°C with continuous stirring for 3 minutes to allow for nanoparticle formation and solvent evaporation.
- The resulting suspension contains sphNP-COOH, which can be purified and characterized as needed.

Signaling Pathways

18:1 Dodecanyl PE belongs to the class of N-acylphosphatidylethanolamines (NAPEs).

NAPEs are important intermediates in the biosynthesis of N-acylethanolamines (NAEs), a class of lipid signaling molecules that includes the endocannabinoid anandamide. NAEs are involved in a wide range of physiological processes, including pain, inflammation, and appetite regulation. The general pathway for the biosynthesis of NAEs from NAPEs is illustrated below.

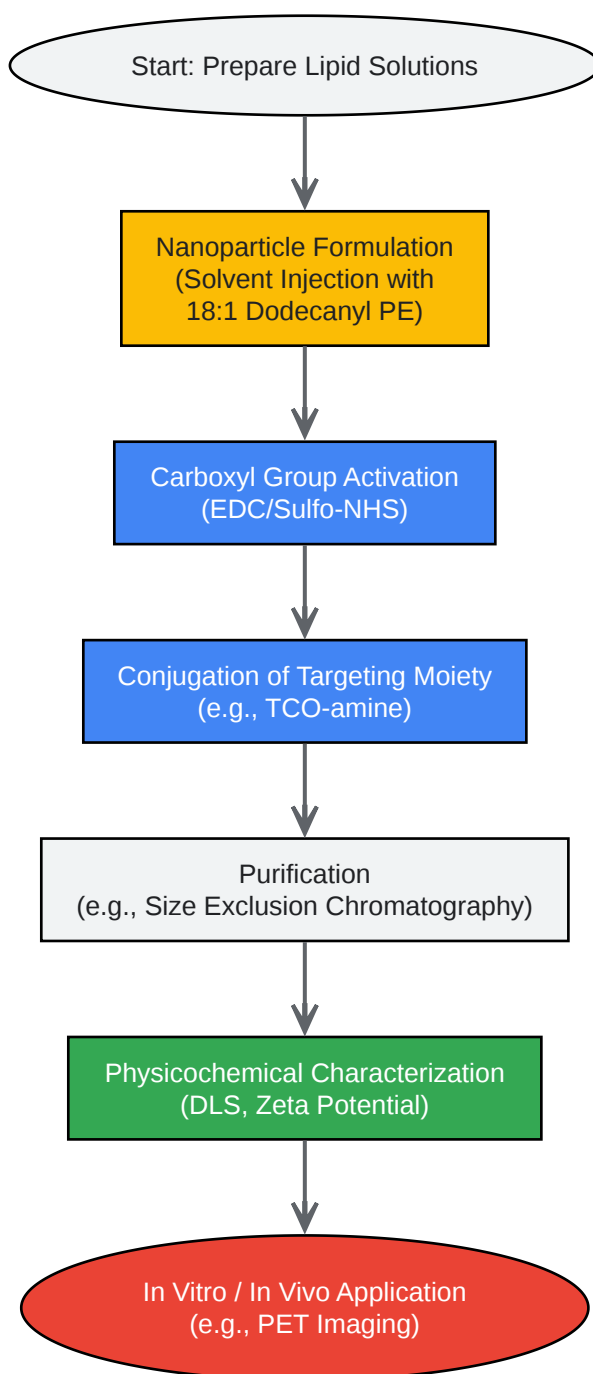


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Caption: Biosynthesis of N-Acylethanolamine (NAE) from N-Acylphosphatidylethanolamine (NAPE).

Experimental Workflow Visualization

The following diagram illustrates a typical experimental workflow for the formulation and functionalization of nanoparticles using **18:1 Dodecanyl PE** for targeted applications, such as in atherosclerosis imaging.



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Caption: Workflow for functionalized nanoparticle synthesis and application.

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